

An In-depth Technical Guide to the Physical Properties of 1-Bromopropyne

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Compound of Interest

Compound Name: Propyne, 1-bromo-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of 1-bromopropyne, also known as propargyl bromide or 3-bromo-1-propyne. The data presented herein is crucial for the handling, application, and process development involving this versatile reagent in synthetic chemistry and drug discovery.

Physical Properties of 1-Bromopropyne

1-Bromopropyne is a colorless to light yellow liquid with a sharp, lachrymatory odor. It is a halogenated organic compound widely used as a reagent in organic synthesis. Accurate knowledge of its physical properties, such as boiling point and density, is essential for safe handling and for the design of experimental and industrial processes.

The following table summarizes the reported values for the boiling point and density of 1-bromopropyne. It is important to note that some commercial preparations of 1-bromopropyne are supplied as solutions, typically in toluene, which can affect the measured physical properties. The data presented here are for the pure or nearly pure compound unless otherwise specified.

Physical Property	Value	Conditions
Boiling Point	77 °C	at 760 mmHg
88 - 90 °C	Not specified	
89 °C	Not specified	
97 °C	Not specified	
Density	1.335 g/mL	at 25 °C
1.38 g/mL	at 20 °C	
1.39 g/mL	at 20 °C	
1.57 g/mL	at 20 °C	
1.579 g/cm ³	at 19 °C	
1.595 g/cm ³	Not specified	

Note: Variations in reported values may be attributed to different experimental conditions and sample purity.

Experimental Protocols

The determination of the physical properties of volatile organic compounds like 1-bromopropyne requires precise and standardized experimental procedures. Below are detailed methodologies for the determination of boiling point and density.

Boiling Point Determination using the Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.^[1]

Apparatus:

- Thiele tube

- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of the 1-bromopropyne sample is placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end downwards.
- The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are suspended in the Thiele tube, which is filled with heating oil to a level above the side arm.
- The side arm of the Thiele tube is gently heated. The design of the tube facilitates the circulation of the oil, ensuring uniform heating.^[2]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is due to the expansion of the air trapped inside and the increasing vapor pressure of the sample.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to be drawn up into the capillary tube.^{[1][3]} This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Density Determination using a Pycnometer

A pycnometer, or specific gravity bottle, is a piece of laboratory glassware used to determine the density of a liquid with high precision.^{[4][5]}

Apparatus:

- Pycnometer (a glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature bath
- Distilled water (or other reference liquid of known density)
- The 1-bromopropyne sample

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using the analytical balance (m_{empty}).
- The pycnometer is then filled with distilled water and placed in a constant temperature bath until it reaches thermal equilibrium. The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away. The mass of the pycnometer filled with water is then measured (m_{water}).
- The pycnometer is emptied, thoroughly dried, and then filled with the 1-bromopropyne sample.
- The same procedure of thermal equilibration and weighing is followed to determine the mass of the pycnometer filled with the sample (m_{sample}).
- The density of the 1-bromopropyne sample (ρ_{sample}) is then calculated using the following formula:

$$\rho_{\text{sample}} = [(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] * \rho_{\text{water}}$$

where ρ_{water} is the known density of water at the experimental temperature.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound 1-bromopropyne and the determination of its fundamental physical properties.

Caption: Workflow for determining the physical properties of 1-bromopropyne.

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